

2-Bromo-4-chloropyridine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Bromo-4-chloropyridine

Cat. No.: B1272041

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth safety and handling information for **2-Bromo-4-chloropyridine** (CAS No: 22918-01-0), a key intermediate in the synthesis of pharmaceuticals and other complex organic molecules. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

2-Bromo-4-chloropyridine is a halogenated pyridine derivative. Its physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrClN	[1]
Molecular Weight	192.44 g/mol	[1]
Appearance	Off-white to yellow solid or light yellow liquid	[2]
Melting Point	12-17 °C	
Boiling Point	217.9 °C	[3]
Density	1.736 g/cm ³	[3]
Flash Point	85.6 °C	[3]
Solubility	Soluble in methanol.	[4]

Hazard Identification and Classification

2-Bromo-4-chloropyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 1/2	H318: Causes serious eye damage. / H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1]

Signal Word: Danger

Primary Hazards: Corrosive, Irritant[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2-Bromo-4-chloropyridine** to prevent exposure.

Protection Type	Specification	Standard
Eye/Face Protection	Chemical safety goggles or face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene), lab coat.	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's stability and prevent accidents.

Handling:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not ingest or inhale dust, fumes, or vapors.[6]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, and open flames.[7]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[6\]](#)
- Recommended storage temperature is -20°C.
- Store away from incompatible materials such as strong oxidizing agents.[\[8\]](#)
- Store in a locked-up area accessible only to authorized personnel.[\[7\]](#)

Emergency Procedures

Immediate and appropriate response to emergencies can mitigate harm.

First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [9]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Ensure adequate ventilation.[\[10\]](#)
- Containment and Cleanup: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Collect the material into a sealed container for disposal.[\[7\]](#) Do not let the product enter drains.[\[7\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Experimental Protocols

The following are best-practice protocols for handling **2-Bromo-4-chloropyridine** in a laboratory setting.

Protocol 1: Weighing and Dispensing

- Preparation: Don all required PPE (lab coat, safety goggles, chemical-resistant gloves). Ensure the chemical fume hood is operational.
- Procedure: a. Place a calibrated analytical balance inside the fume hood. b. Carefully open the container of **2-Bromo-4-chloropyridine**. c. Using a clean spatula, transfer the desired amount of the chemical to a pre-tared, sealed container. d. Tightly close the main container and the receiving container. e. Clean the spatula and any contaminated surfaces within the fume hood.
- Post-Procedure: Remove and dispose of gloves properly. Wash hands thoroughly.

Protocol 2: Spill Decontamination

- Immediate Action: Alert others in the vicinity. Evacuate the immediate area if the spill is large.
- Containment: For small spills, cover with an inert absorbent material.
- Neutralization/Cleanup: a. Wearing appropriate PPE, carefully collect the absorbed material into a designated hazardous waste container. b. Wash the spill area with soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

Disposal Considerations

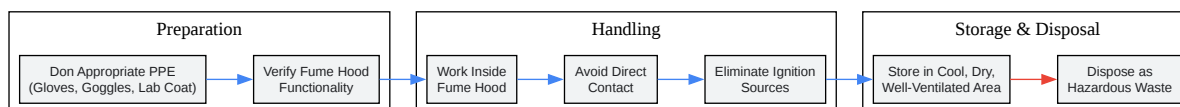
Dispose of **2-Bromo-4-chloropyridine** and its containers as hazardous waste.[6] Follow all federal, state, and local regulations for chemical waste disposal.

Biological Context and Signaling Pathways

2-Bromo-4-chloropyridine is primarily used as a chemical intermediate and is not typically studied for its direct biological effects. However, the pyridine scaffold is a common motif in many biologically active compounds. Substituted pyridines have been shown to interact with various biological targets, including enzymes and receptors, and can be involved in modulating signaling pathways related to cancer and inflammation.[11][12] For example, some substituted pyridines act as kinase inhibitors, which are crucial in cell signaling.[3]

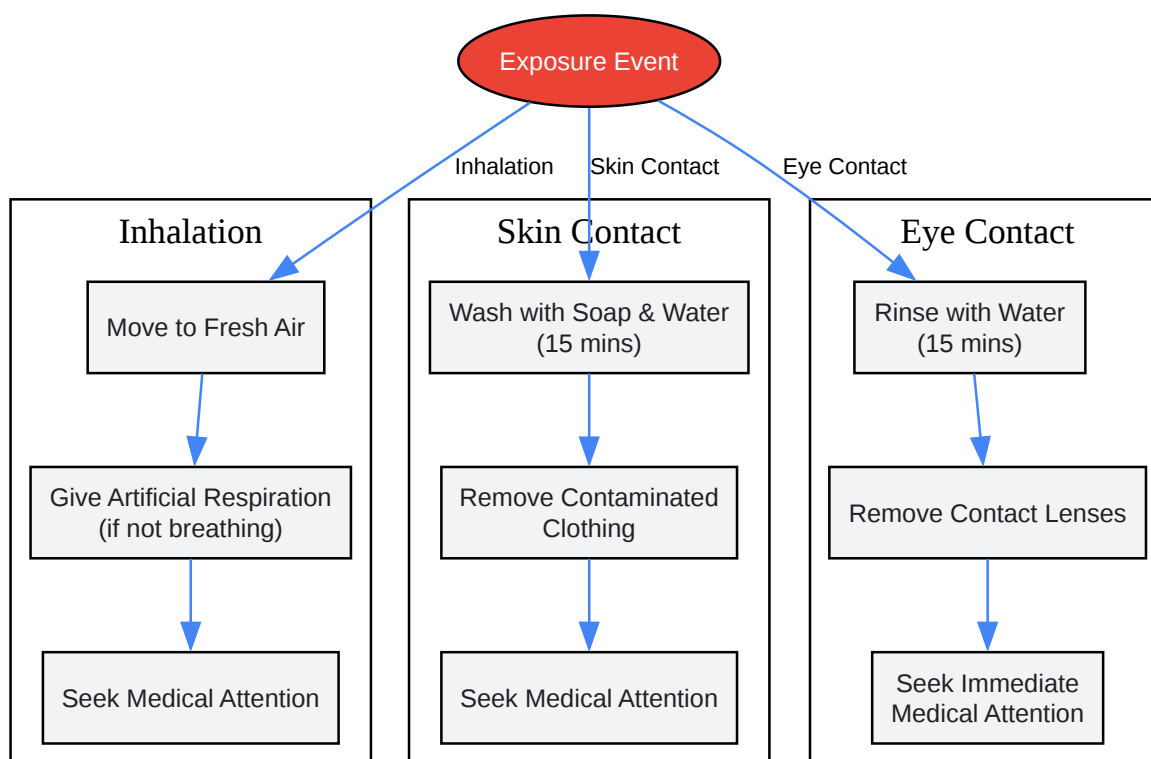
Visualizations

The following diagrams illustrate key safety and handling workflows.



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Caption: General workflow for the safe handling of **2-Bromo-4-chloropyridine**.



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References

- 1. 2-Bromo-4-chloropyridine | C₅H₃BrClN | CID 2762836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. Recent Advances of Pyridinone in Medicinal Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]

- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. WERCS Studio - Application Error [assets.thermofisher.com]
- 10. echemi.com [echemi.com]
- 11. benchchem.com [benchchem.com]
- 12. 6-Substituted imidazo[1,2-a]pyridines: synthesis and biological activity against colon cancer cell lines HT-29 and Caco-2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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